Technical Support Center: (2-Amino-2-methyl-propyl)-urea Optimization

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Compound of Interest

Compound Name:	*(2-Amino-2-methyl-propyl)-urea*
CAS No.:	*87484-83-1*
Cat. No.:	*B1339661*

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Status: Active Department: Application Science & Chemical Biology Subject: Minimizing Off-Target Promiscuity & Assay Interference

Executive Summary: The Mechanism of Off-Target Activity

(2-Amino-2-methyl-propyl)-urea is a compact, polar building block often used to introduce hydrogen-bond donor/acceptor motifs into lead compounds (e.g., antitrypanosomal agents, kinase inhibitors). However, its dual functionality—a primary aliphatic amine and a urea moiety—creates specific liabilities in biological assays.

Core Off-Target Mechanisms:

- Non-Specific Nucleophilic Attack: The primary amine (pKa ~9.5–10) can react with electrophilic assay components (e.g., aldehydes in fluorogenic substrates) or protein side chains, leading to false positives.

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- Urea-Driven Promiscuity: The urea group mimics the transition state of peptide bonds, leading to unintended inhibition of Soluble Epoxide Hydrolase (sEH), Ureases, and Serine Proteases.

- Lysosomotropism: As a lipophilic amine (at physiological pH), it can accumulate in acidic organelles (lysosomes), causing non-specific cytotoxicity distinct from target engagement.

Troubleshooting & FAQs: Minimizing Off-Target Effects

Q1: We are observing high cytotoxicity in our cell-based assays (IC50 < 10 μM) that does not correlate with target inhibition. How do we fix this?

Diagnosis: This is likely Lysosomal Trapping (Lysosomotropism). The 2-amino-2-methyl-propyl motif is a basic amine. In the neutral cytosol (pH 7.2), it permeates membranes. Upon entering the acidic lysosome (pH 4.5–5.0), it becomes protonated and trapped, leading to osmotic swelling and cell death unrelated to your specific target.

Solution Protocol:

- Co-treatment Control: Perform the assay in the presence of 100 nM Bafilomycin A1 (an inhibitor of vacuolar H+-ATPase).
    - Logic: If cytotoxicity is rescued by Bafilomycin A1 (which raises lysosomal pH), the effect is off-target lysosomotropism.

- Structural Modification: Mask the primary amine or reduce basicity by adding electron-withdrawing groups (e.g., fluorination of the methyl groups) to lower the pKa below 7.0.

Q2: Our fragment screen shows "sticky" binding kinetics in SPR. Is this specific?

Diagnosis: Likely Urea-Mediated Aggregation or Non-Specific H-Bonding. Urea derivatives are notorious for self-association and binding to protein surfaces via extensive hydrogen bonding networks, often flagged as PAINS (Pan-Assay Interference Compounds).

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Troubleshooting Steps:

- Detergent Challenge: Repeat the SPR or biochemical assay with 0.01% Triton X-100 or 0.005% Tween-20.
  - Result: If activity/binding disappears, the compound was aggregating (a false positive).
- Counter-Screening: Test against Soluble Epoxide Hydrolase (sEH). The urea pharmacophore is a classic sEH inhibitor scaffold. Activity here confirms a chemotype-specific off-target effect.

Q3: The compound degrades in our metabolic stability assays (liver microsomes). What is the major soft spot?

Diagnosis:N-Dealkylation or Urea Hydrolysis. While the gem-dimethyl group (2-methyl) provides some steric protection, the primary amine is susceptible to oxidative deamination, and the urea can be hydrolyzed by amidases.

Optimization Strategy:

- Deuteration: Synthesize the d6-analog (deuterated methyl groups) to slow down CYP-mediated oxidation at the adjacent carbon.
- Cyclization: Constrain the urea into a cyclic form (e.g., imidazolidinone) to prevent hydrolytic cleavage while maintaining the H-bond geometry.

Experimental Protocols

Protocol A: Validating Specificity via Competitive Counter-Screening

Objective: To distinguish between specific target engagement and generic urea-based inhibition.

Materials:

- Target Enzyme (e.g., Kinase X)

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- Off-Target Control: Soluble Epoxide Hydrolase (sEH) (Human recombinant)
- Compound: **(2-Amino-2-methyl-propyl)-urea**[1][2][3][4][5][6]
- Substrate: PHOME (for sEH) / ATP (for Kinase)

Methodology:

- Preparation: Prepare a 10-point dilution series of the compound (0.1 nM to 100 µM) in DMSO.
- Incubation: Incubate compound with sEH (5 nM) for 15 minutes at 30°C in Phosphate Buffer (pH 7.4).
- Reaction: Add PHOME substrate (50 µM). Monitor hydrolysis via fluorescence (Ex 330nm / Em 465nm).
- Analysis: Calculate IC50.
  - Interpretation: If IC50 against sEH is < 1 µM, your "target" effects may be driven by the urea pharmacophore. You must modify the linker (e.g., switch urea to amide or sulfonamide).

Protocol B: Amine Reactivity Check (False Positive Elimination)

Objective: Ensure the primary amine is not reacting with assay reagents.

Steps:

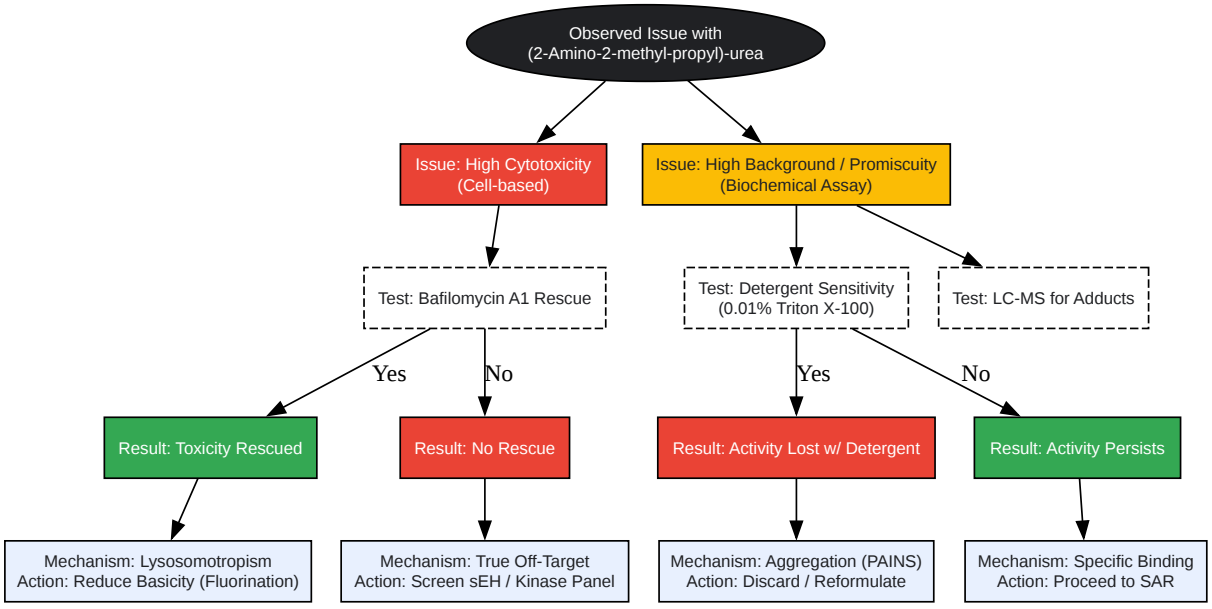
- Incubate 100 µM of **(2-Amino-2-methyl-propyl)-urea** with your assay substrate in the absence of enzyme for 60 minutes.
- Analyze the mixture via LC-MS.
- Look for: Mass shifts corresponding to [Substrate + 131 Da] (Schiff base formation) or [Substrate + 43 Da] (Carbamylation).

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- Action: If adducts are observed, switch to a tertiary amine analogue or protect the amine.

Visualizing the Off-Target Pathways

The following diagram illustrates the decision logic for troubleshooting off-target toxicity and binding issues with **(2-Amino-2-methyl-propyl)-urea**.



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Caption: Decision tree for isolating off-target mechanisms: lysosomal trapping vs. chemical aggregation.

Quantitative Data: Physiochemical Properties & Risk Profile

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Use this table to assess the "drug-likeness" and risk factors of the fragment before inclusion in larger libraries.

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Property	Value / Indicator	Risk Level	Implication for Off-Targets
Molecular Weight	131.18 g/mol	Low	High ligand efficiency, but requires high concentration (risk of non-specific binding).
cLogP	~ -0.99 (Hydrophilic)	Low	Low risk of phospholipidosis, but high water solubility favors rapid clearance.
pKa (Amine)	~9.5–9.8	High	Highly protonated at pH 7.4. Drives lysosomal accumulation and hERG channel binding.
H-Bond Donors	3	Medium	High polarity; critical for solubility but increases desolvation penalty.
Rotatable Bonds	3	Low	Flexible; may adopt multiple conformations, increasing promiscuous binding events.
Reactive Motif	Primary Amine + Urea	High	Potential for carbamylation (urea exchange) or Schiff base formation (amine).

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